

Hth-01-015 stability and long-term storage conditions

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Compound of Interest

Compound Name: Hth-01-015

Cat. No.: B15620419

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Technical Support Center: Hth-01-015

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and long-term storage of **Hth-01-015**, a selective NUAk1 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Hth-01-015**?

A1: For long-term storage, solid **Hth-01-015** should be stored at -20°C in a dry, dark environment.^{[1][2][3][4][5]} Under these conditions, the compound is stable for at least two to four years.^{[1][3][4]}

Q2: How should I store stock solutions of **Hth-01-015**?

A2: Stock solutions of **Hth-01-015**, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or at -20°C for shorter periods (up to 6 months).^{[1][6]}

Q3: What solvents can be used to dissolve **Hth-01-015**?

A3: **Hth-01-015** is soluble in DMSO (up to 100 mM), ethanol (up to 100 mM), and DMF (30 mg/ml).^{[2][3]} For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and SBE-β-CD have been described.^{[6][7]}

Q4: Is **Hth-01-015** sensitive to light or moisture?

A4: While specific photostability data is not readily available, it is recommended to store the compound in a dark environment.^[4] Additionally, since moisture-absorbing DMSO can reduce solubility, it is advisable to use fresh, anhydrous DMSO for preparing stock solutions.^[1]

Stability and Storage Conditions

The stability of **Hth-01-015** is critical for ensuring reproducible experimental results. The following tables summarize the recommended storage conditions for both the solid compound and its solutions.

Table 1: Storage Conditions for Solid **Hth-01-015**

Condition	Temperature	Duration	Supplier Recommendation
Short-term	0 - 4 °C	Days to weeks	MedKoo Biosciences ^[4]
Long-term	-20°C	≥ 4 years	Cayman Chemical ^[3]
Long-term	-20°C	3 years	Selleck Chemicals ^[1]
Long-term	-20°C	>2 years	MedKoo Biosciences ^[4]

Table 2: Storage Conditions for **Hth-01-015** Stock Solutions

Solvent	Temperature	Duration	Supplier Recommendation
DMSO	-80°C	1 year	MedChemExpress, Selleck Chemicals ^[1] ^[6]
DMSO	-20°C	6 months	MedChemExpress ^[6]
DMSO	-20°C	1 month	Selleck Chemicals ^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Exceeded solubility limit- Improper solvent storage (e.g., wet DMSO)- Repeated freeze-thaw cycles	- Gently warm and/or sonicate the solution to aid dissolution. [6]- Use fresh, anhydrous DMSO.[1]- Aliquot stock solutions to minimize freeze-thaw cycles.[1]
Loss of biological activity	- Improper storage leading to degradation- Multiple freeze-thaw cycles of stock solution	- Ensure the compound and its solutions are stored at the recommended temperatures.- Use freshly prepared dilutions from a properly stored stock solution for experiments.
Inconsistent experimental results	- Inaccurate concentration of stock solution due to improper dissolution or storage- Degradation of the compound	- Verify the complete dissolution of the compound when preparing stock solutions.- Prepare fresh stock solutions if degradation is suspected.

Experimental Protocols

Detailed methodologies for key experiments involving **Hth-01-015** are crucial for reliable outcomes.

Protocol 1: Preparation of Stock Solutions

- Objective: To prepare a concentrated stock solution of **Hth-01-015** for subsequent dilutions.
- Materials: **Hth-01-015** (solid), anhydrous DMSO.
- Procedure:
 - Equilibrate the vial of solid **Hth-01-015** to room temperature before opening.

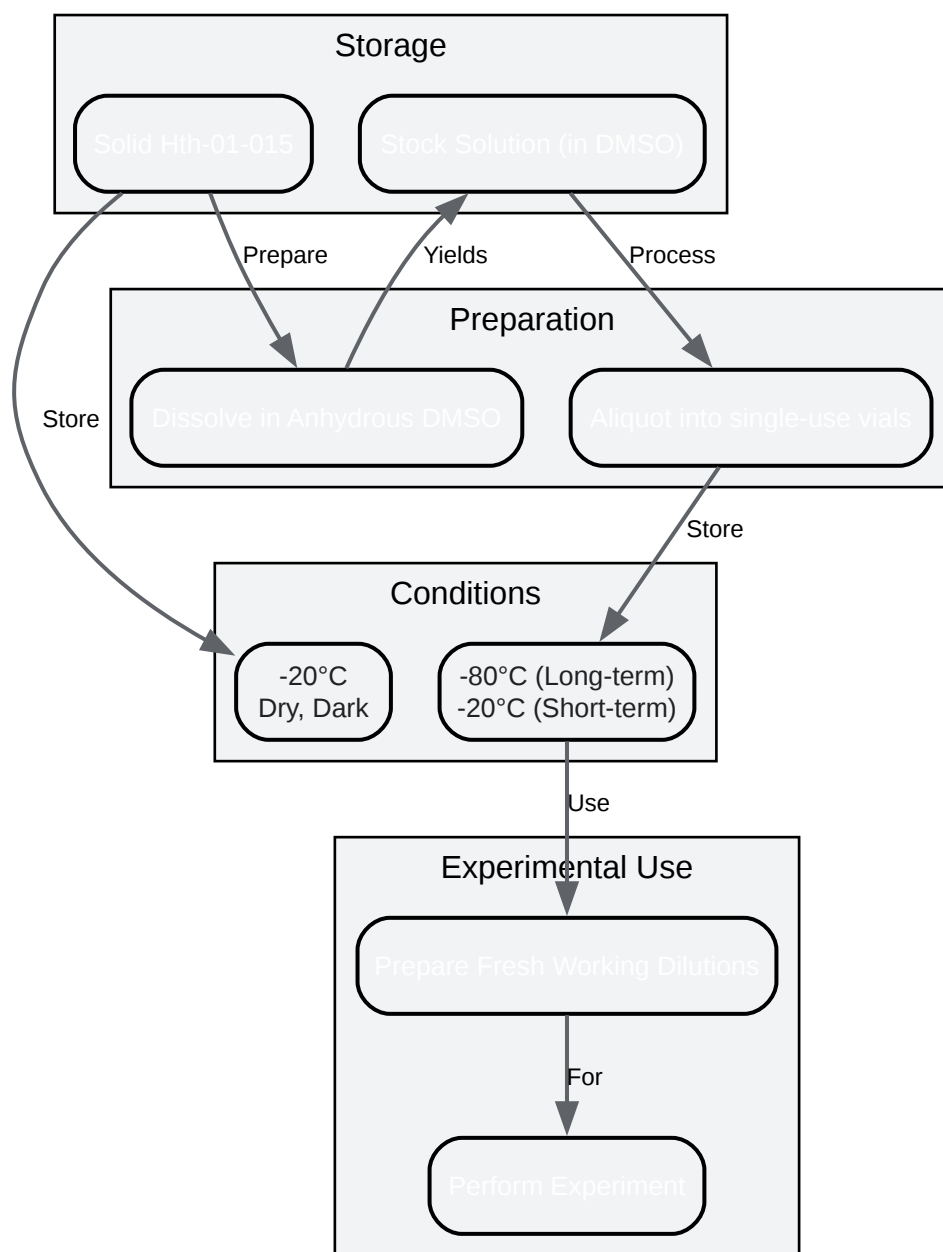
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM or 100 mM).[2][6]
- Vortex and/or sonicate the solution to ensure complete dissolution.[6]
- Aliquot the stock solution into single-use vials and store at -80°C.[1]

Protocol 2: In Vitro Kinase Assay

- Objective: To determine the inhibitory activity of **Hth-01-015** against a specific kinase (e.g., NUA1). This protocol is based on a radiometric assay.[1][8]
- Materials: Purified kinase, kinase buffer, substrate peptide (e.g., Sakamototide), [γ - ^{32}P]ATP, **Hth-01-015**, 50 mM orthophosphoric acid, P81 paper.
- Procedure:
 - Prepare a reaction mixture containing the kinase, substrate, and **Hth-01-015** at various concentrations in the kinase buffer.
 - Initiate the reaction by adding [γ - ^{32}P]ATP.
 - Incubate the reaction at 30°C for 30 minutes.[1]
 - Terminate the reaction by spotting 40 μL of the reaction mixture onto P81 paper and immediately immersing it in 50 mM orthophosphoric acid.[1][7]
 - Wash the P81 paper three times with 50 mM orthophosphoric acid, followed by a rinse with acetone.[1]
 - Allow the paper to air dry.
 - Quantify the incorporation of ^{32}P into the substrate using Cerenkov counting.[1]

Visualizations

Logical Workflow for **Hth-01-015** Handling and Storage



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Caption: Workflow for proper storage and handling of **Hth-01-015**.

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